

**Compound of Interest**Compound Name: **2-Methylbenzyl isocyanate**Cat. No.: **B1333484**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Methylbenzyl isocyanate**, a key chemical intermediate. This document consolidates essential information for its use in research and development.

## Core Data and Properties

**2-Methylbenzyl isocyanate**, identified by the CAS number 56651-58-2, is an organic compound with the molecular formula C9H9NO.[\[1\]](#) Its molecular structure is shown below.

Identifier
CAS Number
Molecular Formula
Molecular Weight
IUPAC Name
Synonyms

While specific experimental data for **2-methylbenzyl isocyanate** is not extensively available in the public domain, the properties of its isomers, such as **(S)-(-)-α-Methylbenzyl isocyanate**, are summarized below.

Property	(S)-(-)-α-Methylbenzyl isocyanate
CAS Number	14649-03-7
Form	Liquid
Boiling Point	55-56 °C at 2.5 mmHg
Density	1.045 g/mL at 20 °C
Refractive Index	n20/D 1.5145
Storage Temperature	2-8°C

## Molecular Structure

The molecular structure of **2-Methylbenzyl isocyanate** consists of a benzyl group substituted with a methyl group at the ortho position of the phenyl ring.

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  node [shape=plaintext];
  edge [color="#202124"];
```

```
// Atom nodes
C1 [label="C"];
C2 [label="C"];
```

```
C3 [label="C"];
C4 [label="C"];
C5 [label="C"];
C6 [label="C"];
C7 [label="CH2"];
C8 [label="CH3"];
N [label="N"];
O [label="O"];

// Benzene ring with substituents
C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- C6;
C6 -- C1;
C1 -- C7;
C2 -- C8;

// Isocyanate group
C7 -- N;
N -- C_iso [style=invis];
C_iso [label="C", pos="7.5,0.5!"];
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N -- C_iso [style=bold, len=0.5];

// Positioning
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C2 [pos="1.4,0!"];
C3 [pos="2.1,-1.2!"];
C4 [pos="1.4,-2.4!"];
C5 [pos="0,-2.4!"];
C6 [pos="-0.7,-1.2!"];
C7 [pos="-1.4,1.2!"];
C8 [pos="2.8,1.2!"];
N [pos="-2.8,2.4!"];
C_iso [pos="-3.8,3.4!"];
O [pos="-4.8,4.4!"];

}
```

Caption: General synthesis workflows for **2-Methylbenzyl isocyanate**.

## Reactivity

The isocyanate functional group (-N=C=O) is an electrophile, making it reactive towards various nucleophiles.

- 

Reaction with Alcohols: Forms a urethane linkage.[\[6\]](#)

- 

Reaction with Amines: Yields a urea derivative.[\[6\]](#)

- 

Reaction with Water: Produces a carbamic acid, which is unstable and decomposes to an amine and carbon dioxide.

These reactions are fundamental in the synthesis of polyurethanes and polyureas and are widely utilized in diverse applications.

Caption: Key reactions of the isocyanate functional group.

## Applications in Research and Drug Development

Isocyanates are crucial building blocks in organic synthesis. Benzyl isocyanate, a related compound, is a core reagent in the synthesis of various pharmaceuticals and polymers.

The applications of chiral  $\alpha$ -methylbenzyl isocyanates highlight the potential uses of **2-methylbenzyl isocyanate** in:

- **Pharmaceutical Development:** Serves as a key intermediate in the synthesis of chiral pharmaceuticals, including analgesics and anti-inflammatories.

**Agrochemicals:** Used in the development of herbicides and insecticides.<sup>[8][9]</sup>

**Polymer Chemistry:** Employed in the production of specialty polymers and polyurethane foams, enhancing properties like flexibility and durability.

**Chiral Derivatization:** Used as a derivatizing agent for the separation of enantiomers in chromatography.<sup>[10]</sup>

## Experimental Protocols: General Handling and Safety

Given the reactivity and potential hazards of isocyanates, strict safety protocols are mandatory. The following guidelines should be followed:

**Personal Protective Equipment (PPE):**

- Eye/Face Protection: Wear safety glasses with side-shields or a face shield.[11][12]
- Skin Protection: Handle with chemical-resistant gloves. Wear appropriate protective clothing to prevent skin contact.
- Respiratory Protection: Use only in a well-ventilated area or under a chemical fume hood.[11][13] In case of inhalation, move to fresh air and seek medical attention.

**Handling and Storage:**

- Handling: Avoid contact with skin, eyes, and clothing.[14] Do not breathe vapors or mist.[13] Keep away from heat sources.
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[13] It is moisture-sensitive and may decompose if exposed to water.
- Incompatible Materials: Acids, water, strong oxidizing agents, strong bases, alcohols, and amines.[13]

**First-Aid Measures:**

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [10]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. [1]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. [11]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately. [12]

**Spill and Disposal:**

- Spills: Absorb the spill with inert material (e.g., sand, earth) and place it in a suitable, labeled container. [13]
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local regulations. [14]

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## References

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